

What are the physical and chemical properties of Dibenzo-30-crown-10?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dibenzo-30-crown-10

Cat. No.: B100617

[Get Quote](#)

Dibenzo-30-crown-10: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dibenzo-30-crown-10 (DB30C10) is a macrocyclic polyether belonging to the crown ether family. Its structure, characterized by a large 30-membered ring containing ten oxygen atoms and flanked by two benzene rings, endows it with a remarkable ability to selectively bind large cations. This unique property has positioned DB30C10 as a valuable tool in various scientific and industrial fields, including analytical chemistry, organic synthesis, and materials science. This guide provides an in-depth overview of the physical and chemical properties of **Dibenzo-30-crown-10**, detailed experimental protocols for its synthesis and characterization, and insights into its applications, particularly those relevant to drug development and scientific research.

Physical and Chemical Properties

Dibenzo-30-crown-10 is a solid at room temperature, with a melting point in the range of 106-108 °C.[1] It is highly soluble in a variety of organic solvents but is insoluble in water.[2] The presence of the lipophilic dibenzo groups contributes to its solubility in nonpolar environments, a key feature for its application as a phase-transfer catalyst.[3]

Table 1: Physical and Chemical Properties of Dibenzo-30-crown-10

Property	Value	References
Molecular Formula	C ₂₈ H ₄₀ O ₁₀	[4]
Molecular Weight	536.61 g/mol	[4]
Appearance	Beige crystalline solid	
Melting Point	106-108 °C	[1]
Boiling Point	~573 °C (estimated)	[1]
CAS Number	17455-25-3	[4]
Solubility	Soluble in organic solvents like chloroform, methanol, and THF; Insoluble in water.	[2]

Spectroscopic Data

The structural elucidation of **Dibenzo-30-crown-10** is typically achieved through a combination of spectroscopic techniques.

Table 2: Spectroscopic Data for Dibenzo-30-crown-10

Technique	Expected Absorptions/Signals
^1H NMR	Aromatic protons (Ar-H): ~6.8-7.0 ppm; Methylene protons adjacent to aromatic oxygen (Ar-O-CH ₂): ~4.1-4.3 ppm; Ethylene glycol unit protons (-O-CH ₂ -CH ₂ -O-): ~3.7-3.9 ppm.
^{13}C NMR	Aromatic carbons (Ar-C): ~110-150 ppm; Methylene carbons adjacent to aromatic oxygen (Ar-O-CH ₂): ~68-70 ppm; Ethylene glycol unit carbons (-O-CH ₂ -CH ₂ -O-): ~70-72 ppm.
FTIR (cm ⁻¹)	Aromatic C-H stretch: ~3050-3100; Aliphatic C-H stretch: ~2850-3000; C=C aromatic ring stretch: ~1500-1600; C-O ether stretch: ~1250-1000.[5]
Mass Spec.	Molecular ion peak (M ⁺) at m/z = 536.6. Fragmentation is expected to occur through cleavage of the polyether chain, leading to a series of peaks differing by 44 Da (C ₂ H ₄ O units). [2][6]

Experimental Protocols

Synthesis of Dibenzo-30-crown-10

A common method for the synthesis of dibenzo-crown ethers is the Williamson ether synthesis, reacting a catechol with a suitable dihalide in the presence of a base.[7]

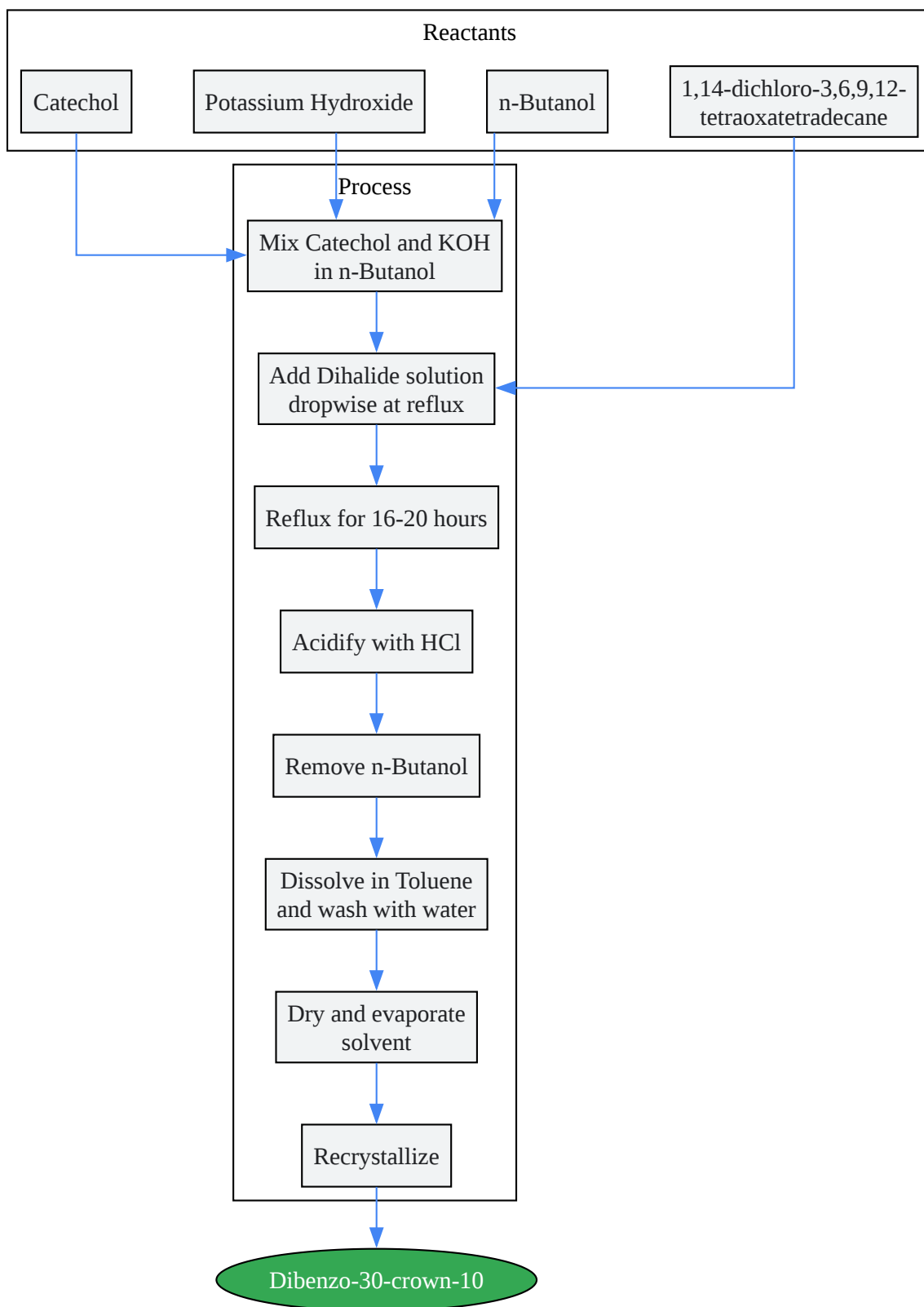
Materials:

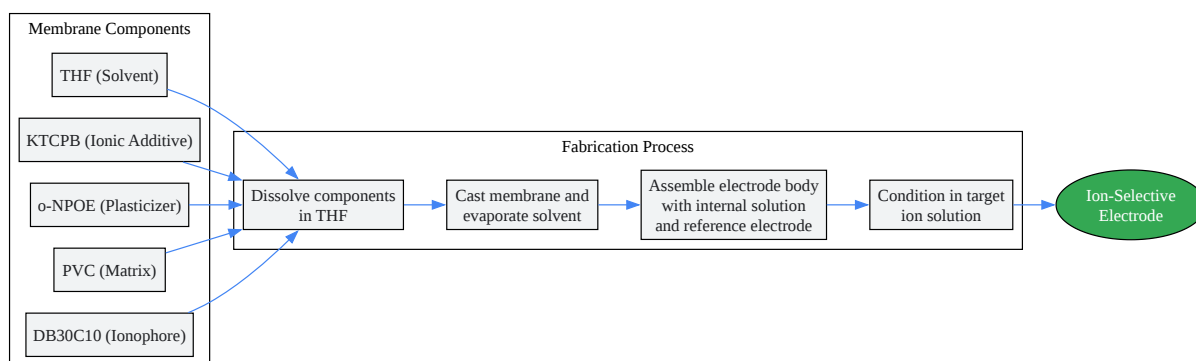
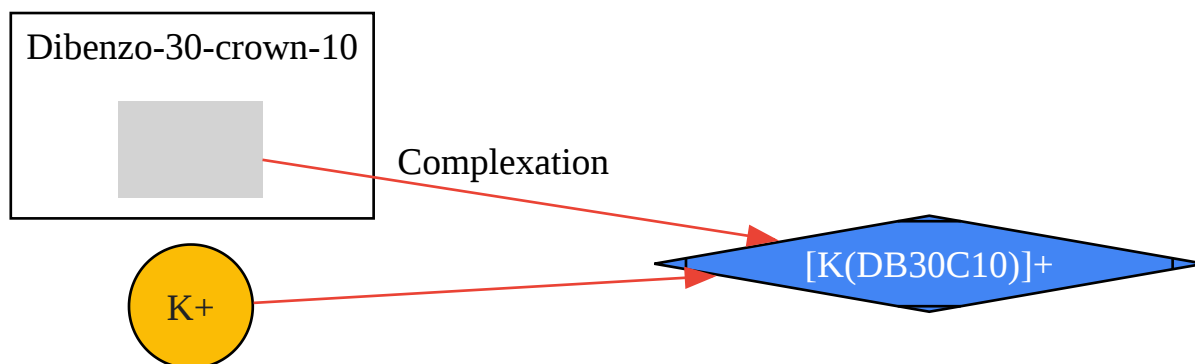
- Catechol
- 1,14-dichloro-3,6,9,12-tetraoxatetradecane
- Potassium Hydroxide (KOH)
- n-Butanol

- Hydrochloric acid (HCl)
- Toluene

Procedure:

- A solution of catechol in n-butanol is prepared in a round-bottom flask equipped with a reflux condenser and a dropping funnel.
- An aqueous solution of potassium hydroxide is added dropwise to the catechol solution with stirring.
- A solution of 1,14-dichloro-3,6,9,12-tetraoxatetradecane in n-butanol is added dropwise to the reaction mixture over a period of 2 hours at reflux.
- The reaction mixture is refluxed for an additional 16-20 hours.
- After cooling, the mixture is acidified with concentrated HCl.
- The n-butanol is removed by distillation.
- The residue is dissolved in toluene and washed with water to remove inorganic salts.
- The organic layer is dried over anhydrous magnesium sulfate, and the solvent is evaporated under reduced pressure.
- The crude product is purified by recrystallization from a suitable solvent system (e.g., acetone/water) to yield **Dibenzo-30-crown-10** as a crystalline solid.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. DIBENZO-30-CROWN-10 CAS#: 17455-25-3 [m.chemicalbook.com]
- 2. chemguide.co.uk [chemguide.co.uk]
- 3. iajpr.com [iajpr.com]
- 4. scbt.com [scbt.com]
- 5. uanlch.vscht.cz [uanlch.vscht.cz]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. Organic Syntheses Procedure [orgsyn.org]
- To cite this document: BenchChem. [What are the physical and chemical properties of Dibenzo-30-crown-10?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b100617#what-are-the-physical-and-chemical-properties-of-dibenzo-30-crown-10]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com